

A Comparative Analysis of Gene Expression Changes Induced by Paromomycin and Other Aminoglycosides

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Compound of Interest		
Compound Name:	Paromomycin	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the gene expression changes induced by the aminoglycoside antibiotic **paromomycin**, with a focus on contrasting its effects with other members of the aminoglycoside family, such as gentamicin and neomycin. Understanding the distinct transcriptomic signatures of these antibiotics is crucial for elucidating their mechanisms of action, predicting off-target effects, and developing novel therapeutic strategies.

Introduction to Paromomycin and Other Aminoglycosides

Paromomycin is a broad-spectrum aminoglycoside antibiotic effective against a range of protozoan and bacterial infections.[1] Like other aminoglycosides, its primary mechanism of action involves binding to the ribosomal RNA of the small ribosomal subunit, thereby interfering with protein synthesis.[2] This interference can lead to mistranslation and the production of non-functional proteins, ultimately resulting in cell death. While this general mechanism is shared across the aminoglycoside class, subtle differences in their chemical structures can lead to distinct interactions with the ribosome and, consequently, varied downstream effects on gene expression. This guide explores these differences by comparing the known transcriptomic and proteomic alterations induced by **paromomycin** with those of other clinically important aminoglycosides.



Comparative Gene Expression Analysis

The following tables summarize the key gene expression and protein level changes observed in response to **paromomycin** and other aminoglycosides across different model organisms. It is important to note that direct comparative transcriptomic studies are limited, and the data presented here are compiled from various studies focusing on drug resistance and toxicity.

Paromomycin-Induced Gene and Protein Expression Changes in Leishmania donovani (Resistant Strains)



Functional Category	Gene/Protein	Regulation	Reference
Energy Metabolism	Glucose-6-phosphate isomerase	Up-regulated	[1]
Phosphoglycerate mutase	Up-regulated	[1]	
Isocitrate dehydrogenase	Up-regulated	[1]	
Succinate dehydrogenase	Down-regulated		
Oxidative Phosphorylation	Multiple components	Down-regulated	_
Protein Synthesis & Degradation	Tryptophanyl t-RNA synthetase	Down-regulated	
28S ribosomal RNA	Down-regulated		
5.8S ribosomal RNA	Down-regulated		
DNA Synthesis & Repair	DNA synthesis-related genes	Down-regulated	
DNA damage repair genes	Up-regulated		<u>.</u>
Transporters	ABC transporters (MDR1, MRPA)	Up-regulated	

Gentamicin-Induced Gene Expression Changes



Organism/Cell Type	Key Affected Pathways/Genes	Regulation	Reference
Human Utricle	Ribosomal RNA processing	Altered	
Eukaryotic Translation Elongation	Altered		
Rat Kidney	NF-kappa B signaling pathway	Up-regulated	
T-cell receptor signaling	Up-regulated		
Mitochondrial dysfunction-related genes	Altered		
Oxidative stress- related genes	Up-regulated		
Protein biosynthesis- related genes	Altered		
Rat Inner Ear	Cell cycle and DNA damage repair genes	Up-regulated	
lfi44	Up-regulated		•

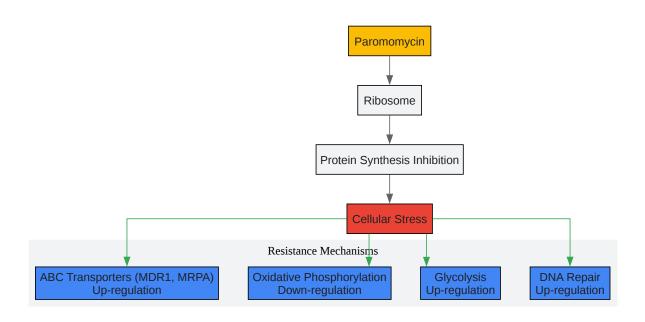
Neomycin-Induced Gene Expression Changes



Organism/Cell Type	Key Affected Pathways/Genes	Regulation	Reference
NIH-3T3 Fibroblasts	с-тус	Up-regulated	
Procollagen 1 alpha	Down-regulated		
Fibronectin	Down-regulated	-	
FTO-2B Rat Hepatoma Cells	P-enolpyruvate carboxykinase (PEPCK)	Up-regulated	
Tyrosine aminotransferase (TAT)	Up-regulated		
Giardia lamblia	cwp1, cwp2, gmyb2 (encystation-induced)	Up-regulated	
Phosphoglycerate kinase	Up-regulated		
Glyceraldehyde-3- phosphate dehydrogenase	Up-regulated		
Mouse Cochlea	Casp3, Casp9, Casp8 (pro-apoptotic)	Up-regulated	_
Bcl2 (anti-apoptotic)	Down-regulated		

Signaling Pathways and Experimental Workflows Paromomycin-Induced Stress Response and Resistance Pathway in Leishmania





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Caption: Paromomycin-induced stress and resistance pathways in Leishmania.

General Experimental Workflow for Comparative Transcriptomics





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